

# Cyclobutylmethanesulfonyl Chloride: A Technical Guide to Safe Handling and Procedures

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## Compound of Interest

**Compound Name:** Cyclobutylmethanesulfonyl chloride

**Cat. No.:** B597706

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For Researchers, Scientists, and Drug Development Professionals

This document provides a comprehensive overview of the safety and handling procedures for **cyclobutylmethanesulfonyl chloride** and structurally related compounds. Due to limited specific data on **cyclobutylmethanesulfonyl chloride**, this guide synthesizes information from safety data sheets for the closely related and well-documented methanesulfonyl chloride, supplemented with available data for cyclobutanesulfonyl chloride. This guide is intended for use by trained professionals in a laboratory or drug development setting.

## Chemical Identification and Physical Properties

**Cyclobutylmethanesulfonyl chloride** is a sulfonyl chloride derivative. For reference, key physical and chemical properties of related compounds are summarized below.

Table 1: Physical and Chemical Properties

| Property          | Methanesulfonyl Chloride              | Cyclobutanesulfonyl Chloride                        |
|-------------------|---------------------------------------|---|
| CAS Number        | 124-63-0[1]                           | 338453-16-0[2]                                      |
| Molecular Formula | CH <sub>3</sub> ClO <sub>2</sub> S[1] | C <sub>4</sub> H <sub>7</sub> ClO <sub>2</sub> S[2] |
| Molecular Weight  | 114.55 g/mol [1]                      | 154.62 g/mol [2]                                    |
| Appearance        | Colorless to light yellow liquid[3]   | Not available                                       |
| Odor              | Pungent, lachrymatory[3]              | Not available                                       |
| Melting Point     | -33 °C / -27.4 °F[1]                  | Not available                                       |
| Boiling Point     | 161 °C / 321.8 °F @ 760 mmHg[1]       | 217.4±7.0 °C at 760 mmHg[4]                         |
| Flash Point       | 110 °C / 230 °F[1]                    | 85.3±18.2 °C[4]                                     |
| Density           | 1.480 g/cm <sup>3</sup> [5]           | 1.4±0.1 g/cm <sup>3</sup> [4]                       |
| Solubility        | Insoluble (reacts with water)[5]      | Not available                                       |
| Vapor Pressure    | 2.6 mbar @ 20 °C[5]                   | 0.2±0.4 mmHg at 25°C[4]                             |

## Hazard Identification and Classification

Methanesulfonyl chloride is classified as a highly hazardous substance. Users should assume **cyclobutylmethanesulfonyl chloride** possesses a similar hazard profile.

GHS Classification (based on Methanesulfonyl Chloride):[3]

- Acute Toxicity, Oral (Category 3)
- Acute Toxicity, Inhalation (Category 1)
- Acute Toxicity, Dermal (Category 3)
- Skin Corrosion/Irritation (Category 1B)

- Serious Eye Damage/Eye Irritation (Category 1)
- Skin Sensitization (Category 1)
- Specific Target Organ Toxicity – Single Exposure (Category 3), Respiratory System
- Corrosive to Metals (Category 1)
- Harmful to Aquatic Life (Category 3)

Signal Word: Danger

Hazard Statements:

- H290: May be corrosive to metals.
- H301 + H311: Toxic if swallowed or in contact with skin.
- H314: Causes severe skin burns and eye damage.
- H317: May cause an allergic skin reaction.
- H330: Fatal if inhaled.
- H335: May cause respiratory irritation.
- H402: Harmful to aquatic life.

## Safe Handling and Storage

Strict adherence to the following procedures is mandatory to minimize risk.

## Engineering Controls

- All work must be conducted in a properly functioning chemical fume hood.
- Ensure adequate ventilation to control airborne concentrations.[\[1\]](#)

- Eyewash stations and safety showers must be readily accessible and in close proximity to the workstation.[\[1\]](#)

## Personal Protective Equipment (PPE)

A comprehensive PPE program is essential. The following table outlines the minimum requirements.

Table 2: Required Personal Protective Equipment

| Body Part   | Equipment Specification  | Rationale   |
|-------------|--|---|
| Eyes/Face   | Tight-sealing safety goggles and a face shield. <a href="#">[1]</a>  | Protects against splashes and vapors causing severe eye damage. <a href="#">[1]</a> |
| Skin        | Chemical-resistant gloves (e.g., Butyl rubber, Viton®). Wear appropriate protective clothing to prevent skin exposure. <a href="#">[1]</a>   | Prevents skin contact, which can cause severe burns and toxic effects.              |
| Respiratory | A NIOSH/MSHA or European Standard EN 149 approved respirator is required if exposure limits are exceeded or irritation is experienced. <a href="#">[1]</a><br>Use a full-face respirator with an appropriate acid gas/particulate filter cartridge.<br><a href="#">[1]</a> | Protects against inhalation, which can be fatal.                                    |

## Handling Procedures

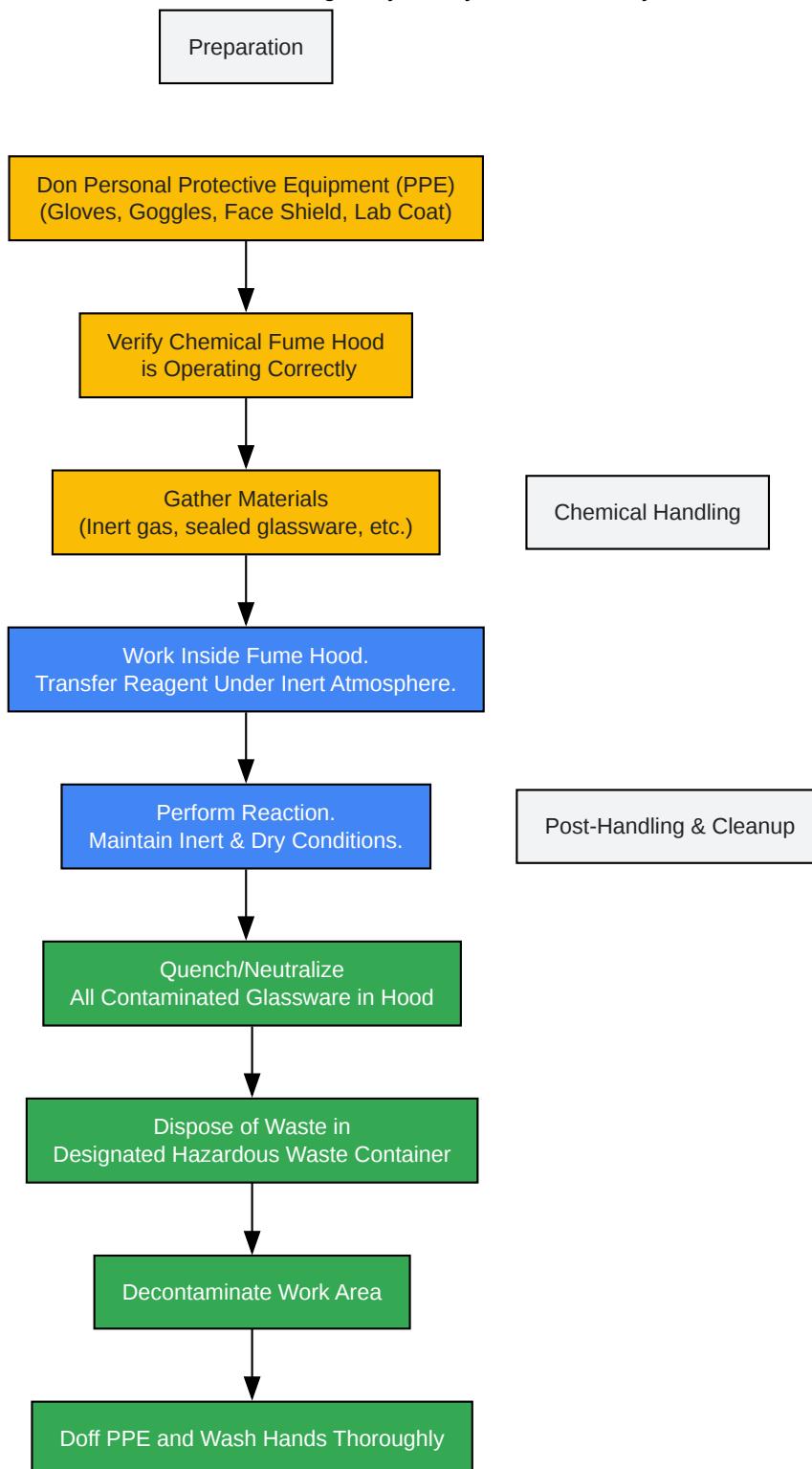
- Avoid all personal contact, including inhalation of vapors or mists.
- Do not breathe mist/vapors/spray.[\[1\]](#)
- Wash hands and any exposed skin thoroughly after handling.

- Do not eat, drink, or smoke in the work area.
- Handle under an inert atmosphere (e.g., nitrogen) and protect from moisture.
- Use only non-metallic or corrosive-resistant tools and containers.

## Storage Conditions

- Store in a dry, cool, and well-ventilated place.[1]
- Keep containers tightly closed.
- Store locked up in a designated corrosives area.[1]
- Store in a corrosive-resistant container with a resistant inner liner.
- Recommended storage temperature is 2 - 8 °C.
- Incompatible Materials: Acids, strong oxidizing agents, strong bases, and alcohols.[1]

## Workflow for Safe Handling of Cyclobutylmethanesulfonyl Chloride

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Caption: Workflow for Safe Chemical Handling.

# Emergency Procedures

Immediate and appropriate action is critical in an emergency.

## First-Aid Measures

Table 3: First-Aid Protocols

| Exposure Route | First-Aid Instructions   |
|----------------|--|
| Inhalation     | Move victim to fresh air immediately. If breathing is difficult, give oxygen. If not breathing, give artificial respiration (do not use mouth-to-mouth). Call a physician or poison control center immediately.[1] |
| Skin Contact   | Immediately take off all contaminated clothing. Rinse skin with copious amounts of water/shower for at least 15 minutes. Immediate medical attention is required.[1]   |
| Eye Contact    | Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing for at least 15 minutes. Immediately call an ophthalmologist or poison control center.         |
| Ingestion      | Do NOT induce vomiting. Rinse mouth with water. Call a physician or poison control center immediately. Never give anything by mouth to an unconscious person.[1][3]  |

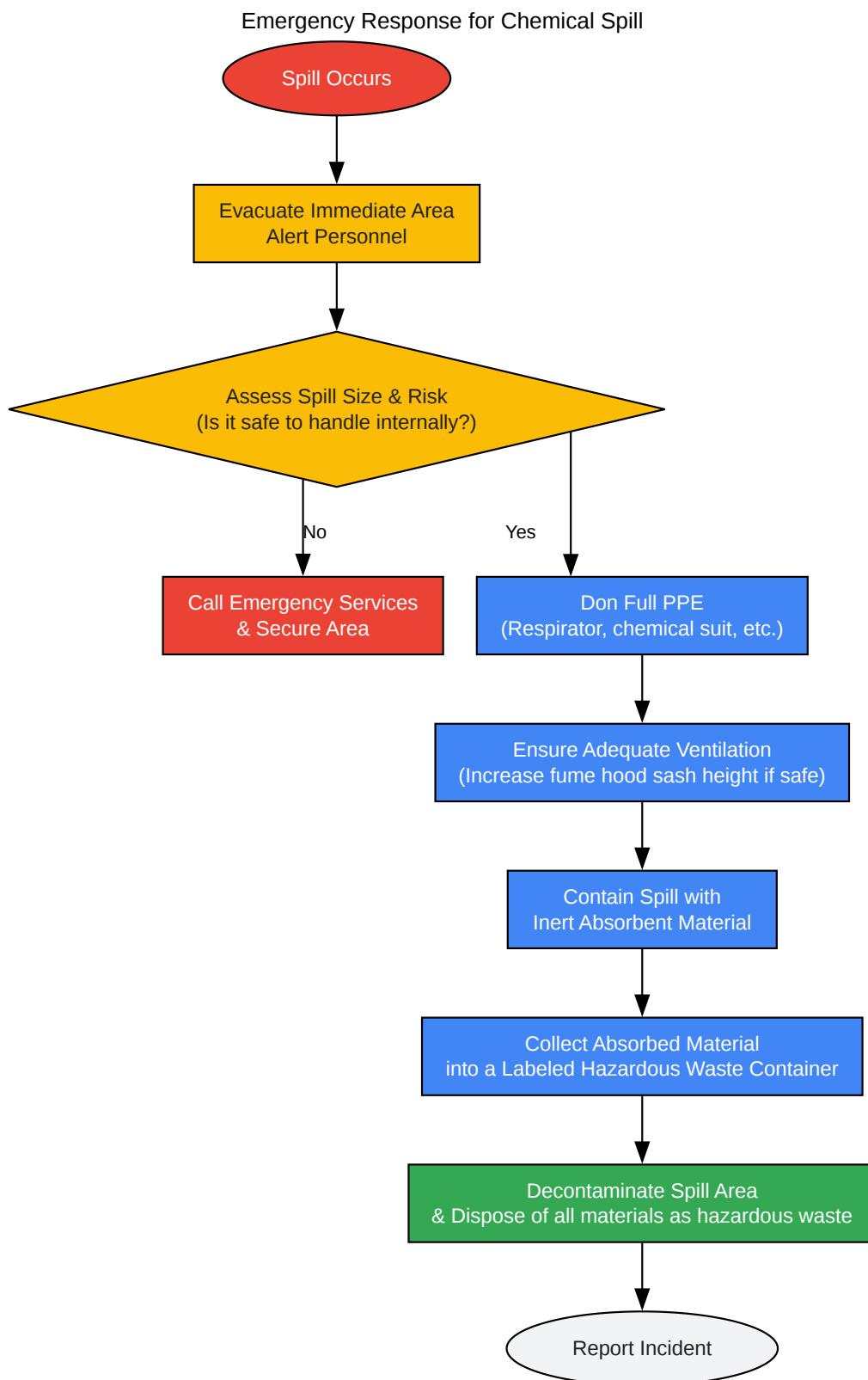
First-aiders must protect themselves from exposure. Show the Safety Data Sheet to the attending medical professional.

## Accidental Release Measures

- Personal Precautions: Evacuate personnel to a safe area.[1] Do not breathe vapors or mists. Avoid substance contact. Ensure adequate ventilation. Wear full PPE as described in

## Section 3.2.

- Environmental Precautions: Do not let the product enter drains, surface water, or soil.[\[1\]](#)
- Containment and Cleanup: Cover drains. Absorb the spill with a non-combustible, inert absorbent material (e.g., sand, earth, vermiculite).[\[6\]](#) Do not use combustible materials like sawdust.[\[6\]](#) Collect the material into a suitable, labeled, and sealed container for hazardous waste disposal.[\[6\]](#) Decontaminate the spill area after material pickup is complete.

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Caption: Decision Flowchart for Spill Response.

## Fire-Fighting Measures

- Suitable Extinguishing Media: Water spray, carbon dioxide (CO<sub>2</sub>), dry chemical, or alcohol-resistant foam.[1]
- Unsuitable Extinguishing Media: Do not use a solid water stream as it may scatter and spread the fire. Some sources advise against using water as it can hydrolyze the material, liberating acidic gas which may react with metals to generate flammable hydrogen gas.
- Specific Hazards: Thermal decomposition can release irritating and toxic gases and vapors, including carbon oxides, sulfur oxides, and hydrogen chloride gas.[1] Vapors are heavier than air and may form explosive mixtures with air upon intense heating.
- Protective Equipment: Firefighters should wear self-contained breathing apparatus (SCBA) and full protective gear.[1]

## Stability and Reactivity

- Reactivity: Reacts with water.[5] May be corrosive to metals.
- Chemical Stability: Stable under recommended storage conditions, but is moisture-sensitive.
- Hazardous Reactions: Hazardous polymerization does not occur.[1] Reacts with water, strong bases, acids, and alcohols.[1]
- Conditions to Avoid: Incompatible products, excess heat, and moisture.[1]
- Hazardous Decomposition Products: Upon combustion or thermal decomposition, it can produce carbon monoxide, carbon dioxide, sulfur oxides, and hydrogen chloride gas.[1]

## Toxicological Information

This substance is highly toxic and corrosive. The primary routes of exposure are inhalation, ingestion, and skin/eye contact.

Table 4: Acute Toxicity Data (for Methanesulfonyl Chloride)

| Route           | Species | Value                         | Reference           |
|-----------------|---------|-------------------------------|---------------------|
| Oral LD50       | Rat     | 175 - 250 mg/kg               | <a href="#">[5]</a> |
| Dermal LD50     | Rabbit  | 200 - 2000 mg/kg              | <a href="#">[5]</a> |
| Inhalation LC50 | Rat     | 111.7 mg/m <sup>3</sup> (4 h) | <a href="#">[5]</a> |

- Skin Corrosion/Irritation: Causes severe skin burns.
- Eye Damage/Irritation: Causes serious eye damage, with a risk of blindness.[\[1\]](#)
- Respiratory/Skin Sensitization: May cause an allergic skin reaction.
- Carcinogenicity: Not listed as a carcinogen by IARC, NTP, ACGIH, or OSHA.[\[1\]](#)

## Disposal Considerations

Waste from this material is classified as hazardous waste.[\[5\]](#)

- Product Disposal: Disposal must be handled by an approved waste disposal facility in accordance with all local, regional, and national regulations.[\[1\]](#) Do not mix with other waste. Small quantities may be neutralized by slowly adding to a large volume of a stirred, cooled basic solution (e.g., 5% sodium bicarbonate), but this should only be performed by trained personnel in a fume hood.[\[6\]](#)
- Container Disposal: Uncleaned containers should be treated as the product itself and disposed of as hazardous waste. Do not reuse empty containers.

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